

Tetraammineplatinum(II) chloride hydrate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Tetraammineplatinum(II) chloride hydrate*

Cat. No.: *B1139242*

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In-Depth Technical Guide: Tetraammineplatinum(II) Chloride Hydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Tetraammineplatinum(II) Chloride Hydrate**, a compound utilized in coordination chemistry, catalysis, and as a precursor in the synthesis of other platinum-based compounds, including those with applications in cancer treatment.^[1] This document consolidates critical safety information to ensure its safe handling and use in a laboratory setting.

Chemical Identification

Tetraammineplatinum(II) chloride hydrate is a coordination complex with a central platinum(II) ion.^[1] It is commercially available and may be referred to by several synonyms.

Identifier	Value	Reference
Chemical Name	Tetraammineplatinum(II) chloride hydrate	[1] [2] [3]
Synonyms	Tetraammineplatinum chloride hydrate, Tetraammineplatinum dichloride hydrate, Magnus' green salt	[2] [4] [5]
CAS Number	13933-33-0 (for hydrate), 108374-32-9 (for hydrate), 13933-32-9 (for anhydrous)	[2] [3] [6]
Molecular Formula	Cl ₂ H ₁₄ N ₄ OPt or Pt(NH ₃) ₄ Cl ₂ ·xH ₂ O	[1] [2]
Molecular Weight	352.12 g/mol (monohydrate), 334.11 g/mol (anhydrous)	[2] [7] [8]

Hazard Identification and Classification

This compound is classified as hazardous. The primary routes of exposure are inhalation, skin contact, and ingestion.[\[6\]](#)

Hazard Classification	Category	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3][7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[3][7]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.[6][7]
Corrosive to Metals	Category 1	H290: May be corrosive to metals.[2][7]
Hazardous to the aquatic environment, long-term hazard	Chronic 3	H412: Harmful to aquatic life with long lasting effects.[2][3]

GHS Pictograms:

Warning

Signal Word: Warning[2][3]

Physical and Chemical Properties

Property	Value	Reference
Appearance	White to yellow crystalline solid	[1][8]
Odor	No information available	[6]
Solubility	Soluble in water	[1][8][9]
Decomposition Temperature	250°C (482°F)	[8][10]
Hygroscopic	Yes	[5][6]

Experimental Protocols: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

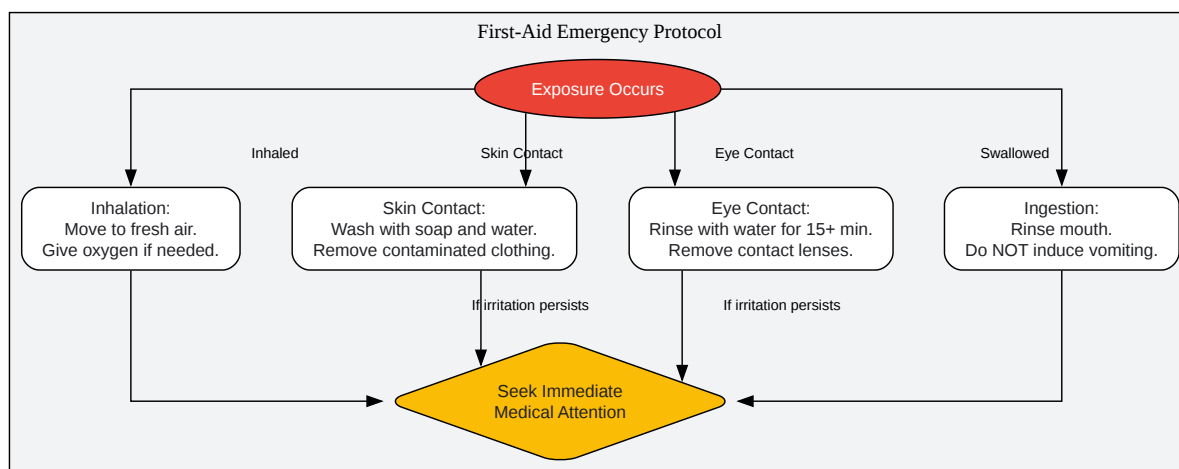
- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[3\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[3\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator if dust formation is likely.[\[6\]](#)

Figure 1: Recommended Personal Protective Equipment Workflow.

First-Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[\[2\]](#)[\[6\]](#) Seek medical attention.[\[6\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[6\]](#) Remove contaminated clothing.[\[6\]](#) If irritation persists, get medical advice.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[2\]](#)[\[6\]](#) If eye irritation persists, get medical attention.[\[2\]](#)
- Ingestion: Rinse mouth with water.[\[2\]](#) Do NOT induce vomiting.[\[3\]](#) Call a poison center or doctor immediately.[\[2\]](#)



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Figure 2: First-Aid Protocol for Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2][3]
- Specific Hazards: Thermal decomposition can produce toxic gases, including nitrogen oxides (NO_x), platinum oxide, and hydrogen chloride gas.[3][6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Avoid dust formation and contact with the substance.[2][3]
- Environmental Precautions: Prevent the substance from entering drains and waterways.[2][3]
- Containment and Cleanup: Sweep up the material and place it in a suitable, closed container for disposal.[2][3]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][11] This material is hygroscopic.[5][6]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[6]

Toxicological Information

The primary health effects are related to its irritant properties and acute toxicity if ingested, inhaled, or in contact with skin.[6] There is no data available on chronic exposure, carcinogenicity, or reproductive toxicity.[2] Persons with a history of allergic diseases such as asthma should exercise caution, as platinum salts can cause sensitization.[10]

Ecological Information

This substance is harmful to aquatic life with long-lasting effects.[2] It should not be released into the environment.[3] The product contains a heavy metal, and special pre-treatment for disposal may be necessary.[3]

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